

Solubility of Mesaconic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Mesaconic acid

Cat. No.: B1669100

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Introduction

Mesaconic acid, a dicarboxylic acid, is a key intermediate in various biotechnological and chemical synthesis processes. Its purification, reaction kinetics, and formulation are critically dependent on its solubility characteristics in different solvent systems. This technical guide provides a detailed overview of the solubility of **mesaconic acid**, compiling available quantitative data, outlining experimental protocols for solubility determination, and presenting factors that influence its solubility.

Quantitative Solubility Data

The solubility of **mesaconic acid** has been reported in a limited number of solvents. The available quantitative data is summarized in the table below. It is important to note that comprehensive, temperature-dependent solubility data for a wide range of organic solvents is not extensively available in the public domain. The data presented here is based on published literature and chemical databases.

Solvent	Temperature (°C)	Solubility	Unit
Water	18	26.3	g/L
90% Ethanol	17	32.0	g/100g solvent
Dimethyl Sulfoxide (DMSO)	Not Specified	Slightly Soluble	-
Methanol	Not Specified	Slightly Soluble	-
Chloroform	Not Specified	Insoluble	-
Carbon Disulfide	Not Specified	Insoluble	-

Note: The value for 90% Ethanol was calculated from the reported dissolution of 30.6g of **mesaconic acid** in 95.7g of the solvent.

Factors Influencing Solubility

The solubility of **mesaconic acid** is governed by a combination of physical and chemical factors related to both the solute and the solvent. Understanding these factors is crucial for solvent selection and process optimization.

Caption: Key factors influencing the solubility of **mesaconic acid**.

Experimental Protocol: Determination of Mesaconic Acid Solubility via the Shake-Flask Method

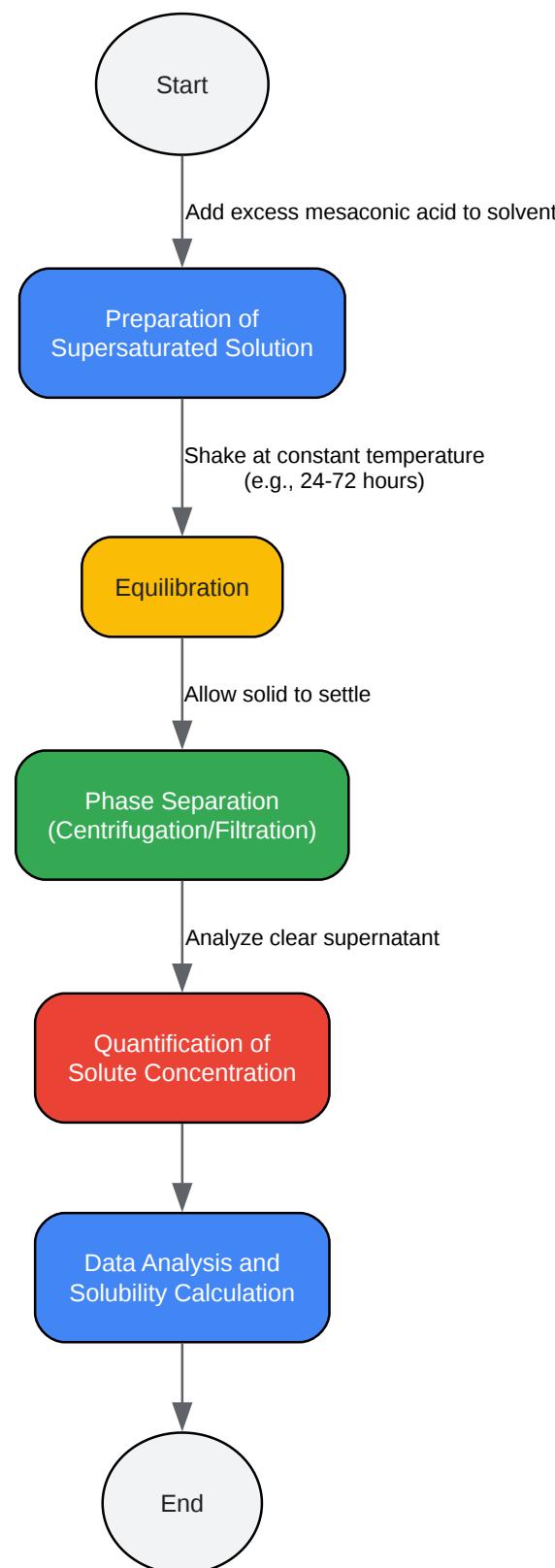
The isothermal shake-flask method is a reliable and widely used technique for determining the equilibrium solubility of a solid in a liquid solvent. The following protocol outlines the steps for determining the solubility of **mesaconic acid**.

Materials and Equipment

- **Mesaconic acid** (high purity)
- Selected solvents (analytical grade)

- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge tubes with screw caps
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Experimental Workflow



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Caption: Experimental workflow for solubility determination.

Detailed Methodologies

- Preparation of Supersaturated Solutions:
 - Accurately weigh an excess amount of **mesaconic acid** and add it to a known volume or mass of the selected solvent in a series of centrifuge tubes. The excess solid is crucial to ensure that equilibrium is reached with the solid phase present.
 - Seal the tubes tightly to prevent solvent evaporation.
- Equilibration:
 - Place the tubes in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the samples for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and temperature. Preliminary studies are recommended to determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, allow the tubes to stand undisturbed at the same temperature to let the excess solid settle.
 - To ensure complete separation of the solid phase, centrifuge the tubes at the experimental temperature.
 - Carefully withdraw an aliquot of the clear supernatant using a pre-warmed or pre-cooled syringe to match the experimental temperature and immediately filter it through a syringe filter into a pre-weighed volumetric flask. This step is critical to prevent precipitation or crystallization of the solute due to temperature changes.
- Quantification:
 - Accurately weigh the volumetric flask containing the filtered saturated solution to determine the mass of the solution.

- Dilute the saturated solution with a suitable solvent to a concentration within the linear range of the analytical instrument.
- Analyze the concentration of **mesaconic acid** in the diluted solution using a validated analytical method, such as:
 - UV-Vis Spectrophotometry: Prepare a calibration curve of known **mesaconic acid** concentrations and measure the absorbance of the sample at the wavelength of maximum absorbance (λ_{max}).
 - High-Performance Liquid Chromatography (HPLC): Use a suitable column and mobile phase to separate and quantify **mesaconic acid**. This method is particularly useful for complex mixtures.
 - Gravimetric Analysis: Evaporate the solvent from a known mass of the saturated solution and weigh the remaining solid **mesaconic acid**. This method is straightforward but requires that the solute is non-volatile and thermally stable at the evaporation temperature.
- Data Analysis and Calculation:
 - From the concentration of the diluted solution, calculate the concentration of **mesaconic acid** in the original saturated solution.
 - Express the solubility in the desired units, such as g/L, g/100g of solvent, or mole fraction.

Conclusion

The solubility of **mesaconic acid** is a fundamental property that influences its application in various scientific and industrial fields. While the available quantitative data is limited, this guide provides a summary of the known solubility and a detailed experimental protocol for its determination. Further research to generate comprehensive, temperature-dependent solubility data in a wider range of solvents is essential for advancing the use of **mesaconic acid** in diverse applications.

- To cite this document: BenchChem. [Solubility of Mesaconic Acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1669100#solubility-of-mesaconic-acid-in-different-solvents>]

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